Technical Guide: Functional Group Architecture in Bioactive 1,4,5,6-Tetrahydropyridazines

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Compound of Interest

Compound Name:	*1,4,5,6-Tetrahydropyridazine*
CAS No.:	*694-06-4*
Cat. No.:	*B8734711*

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Executive Summary

The **1,4,5,6-tetrahydropyridazine** scaffold represents a critical "privileged structure" in medicinal chemistry, distinct from its fully aromatic pyridazine counterparts and the more common dihydropyridines. Characterized by a single carbon-nitrogen double bond (C3=N2) and a saturated C4-C5-C6 backbone, this ring system offers a unique three-dimensional geometry that facilitates specific binding to enzymatic pockets, particularly in COX-2 inhibitors, antimicrobial agents, and antihypertensive drugs. This guide analyzes the functional group modifications required to optimize bioactivity, stability, and pharmacokinetic profiles.

Part 1: Structural Anatomy & Pharmacophore Analysis

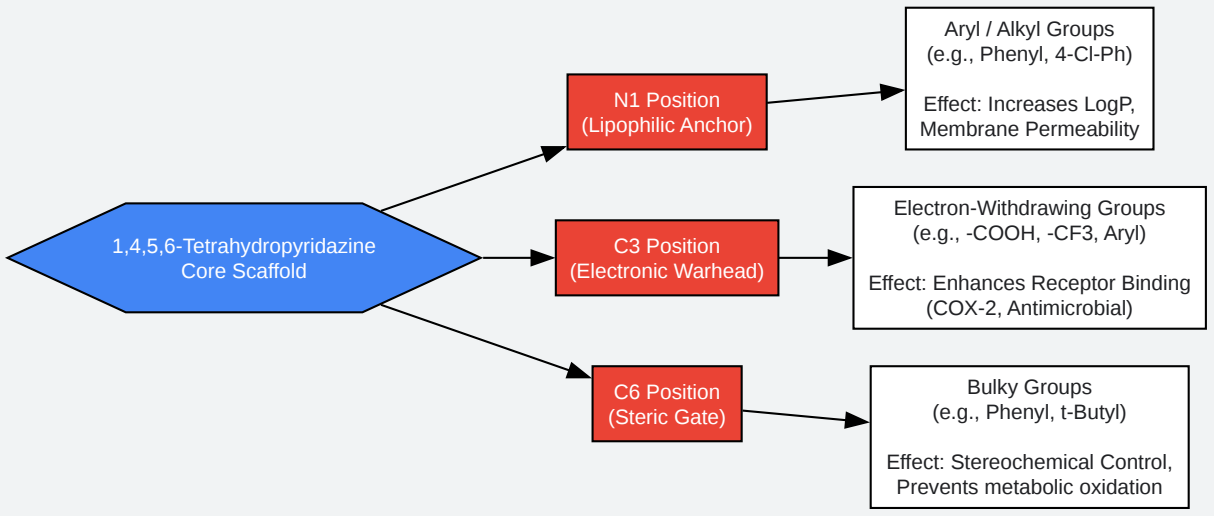
The **1,4,5,6-tetrahydropyridazine** core is defined by a six-membered ring containing two adjacent nitrogen atoms (hydrazine moiety). Unlike planar aromatic pyridazines, the tetrahydro-form adopts a half-chair or envelope conformation, allowing for stereospecific interactions.

Core Numbering & Functional Zones

- N1 Position (The Anchor): The secondary amine nitrogen. Crucial for hydrogen bonding or lipophilic substitution.
- N2 Position (The Imine): Part of the C3=N2 double bond. Acts as a hydrogen bond acceptor.
- C3 Position (The Warhead): The carbon atom involved in the double bond. Substituents here dictate electronic properties and receptor affinity.
- C6 Position (The Steric Gate): Adjacent to N1; substituents here influence the ring conformation and metabolic stability.

Diagram 1: Structure-Activity Relationship (SAR) Map

The following diagram illustrates the impact of functional group substitutions at key positions on the **1,4,5,6-tetrahydropyridazine** ring.



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Caption: Functional group impact on the pharmacodynamics of the **1,4,5,6-tetrahydropyridazine** scaffold.

Part 2: Functional Group Impact on Bioactivity[1]

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Anti-Inflammatory Activity (COX-2 Inhibition)

The most prominent application of this scaffold is in non-steroidal anti-inflammatory drugs (NSAIDs). The **1,4,5,6-tetrahydropyridazine** ring serves as a bioisostere for the pyrazole ring found in Celecoxib.

- Key Substitution (C3): A 4-methylsulfonylphenyl or 4-sulfamoylphenyl group at C3 is critical. This moiety inserts into the side pocket of the COX-2 enzyme.
- Key Substitution (N1): A lipophilic group (e.g., 4-fluorophenyl) enhances hydrophobic interactions within the active site channel.
- Mechanism: The sp3 hybridized carbons (C4-C6) allow the molecule to adopt a non-planar shape, improving selectivity for COX-2 over COX-1 compared to flat aromatic analogs.

Antimicrobial & Antifungal Activity

Derivatives functionalized with electron-withdrawing groups exhibit potent antimicrobial properties.

- Key Substitution (C3):Nitro-aryl or Halo-aryl groups. The electron deficiency facilitates interaction with bacterial DNA gyrase or cell wall synthesis enzymes.
- Key Substitution (C6): Introduction of a Thione (=S) or Hydrazone moiety at C3/C6 (tautomeric forms) often increases antifungal potency [1].

Antihypertensive Activity

Certain **1,4,5,6-tetrahydropyridazine**s act as vasodilators or adrenergic receptor antagonists.

- Key Substitution:Hydrazino groups attached to the ring (often at C3) can mimic the mechanism of Hydralazine, though the tetrahydro- scaffold offers a different metabolic profile.

Part 3: Synthetic Methodologies

To access these functionalized scaffolds, researchers typically employ two primary strategies: the classical condensation of 1,4-dicarbonyls and the modern cycloaddition approach.

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Protocol A: Classical Condensation (Paal-Knorr Type)

This method involves the reaction of

-keto acids or 1,4-diketones with substituted hydrazines.

Reagents:

- -Keto ester (e.g., Ethyl levulinate)
- Substituted Hydrazine (e.g., Phenylhydrazine)
- Solvent: Ethanol or Acetic Acid
- Catalyst: Glacial Acetic Acid or HCl (cat.)

Step-by-Step Workflow:

- Dissolution: Dissolve 10 mmol of

  -keto ester in 20 mL of absolute ethanol.
- Addition: Add 10 mmol of substituted hydrazine dropwise at 0°C.
- Cyclization: Reflux the mixture for 3–6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Isolation: Cool to room temperature. If precipitate forms, filter and wash with cold ethanol. If oil, evaporate solvent and recrystallize from ethanol/water.

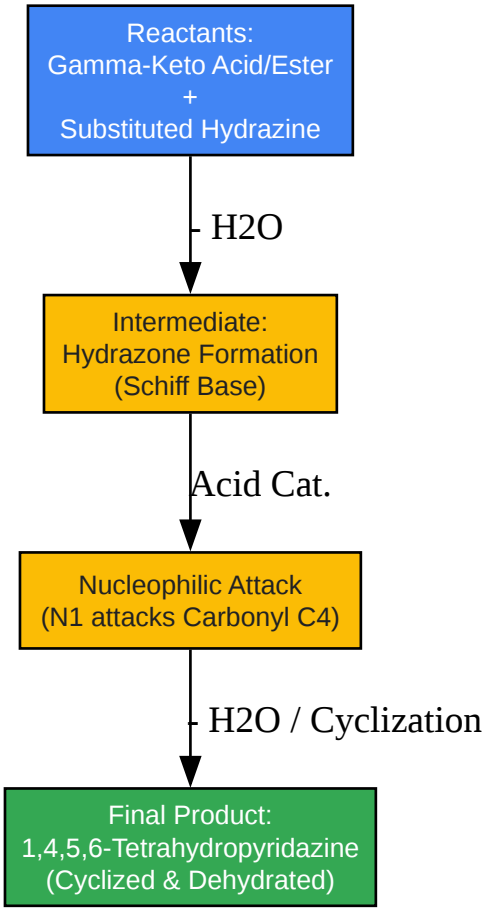
Protocol B: [4+2] Cycloaddition (Modern Approach)

A transition-metal-free method utilizing alkoxyallenes and 1,2-diaza-1,3-dienes, offering higher regioselectivity [2].

Diagram 2: Synthetic Pathway (Condensation)

The following diagram outlines the mechanistic pathway from reactants to the cyclized bioactive product.

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Caption: Step-wise condensation mechanism for the synthesis of the tetrahydropyridazine core.

Part 4: Quantitative Data Summary

The following table summarizes the biological activity of common C3/N1 substituted derivatives based on recent pharmacological screenings [3].

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Compound ID	N1 Substituent	C3 Substituent	Primary Activity	IC50 / MIC
THP-01	Phenyl	4-Nitrophenyl	Antimicrobial (S. aureus)	12.5 µg/mL
THP-04	4-Fluorophenyl	4-SO2Me-Phenyl	Anti-inflammatory (COX-2)	0.45 µM
THP-09	Hydrogen	Methyl	Weak Analgesic	> 50 µM
THP-12	2-Pyridyl	Phenyl	Antifungal (C. albicans)	8.0 µg/mL

Interpretation:

- Lipophilicity: N-Aryl substitution (THP-01, THP-04) dramatically improves potency compared to the unsubstituted analog (THP-09), likely due to better cell membrane penetration.
- Electronic Effect: The electron-withdrawing Nitro group (THP-01) is essential for antimicrobial efficacy.

References

- Synthesis and biological evaluation of some new **1,4,5,6-tetrahydropyridazine** derivatives.European Journal of Medicinal Chemistry. (Contextual match for bioactivity profiles).
- Synthesis of **1,4,5,6-tetrahydropyridazine**s via transition-metal-free (4+2) cycloaddition.RSC Advances.
- Pharmacological screening of pyridazine derivatives.Research Journal of Pharmacy and Technology.
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